

# An In-depth Technical Guide to Butyl Diphenylphosphinite: Discovery and History

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## Compound of Interest

Compound Name: *Butyl diphenylphosphinite*

Cat. No.: *B082830*

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## Abstract

**Butyl diphenylphosphinite**, a member of the organophosphorus compound family, has carved a niche for itself in synthetic chemistry, primarily as a ligand in catalysis and as a precursor for other phosphorus-containing molecules. This technical guide delves into the historical context of its discovery, details its synthesis, and tabulates its known physical and spectroscopic properties. Experimental protocols and reaction pathways are presented to provide a comprehensive resource for researchers.

## Introduction

**Butyl diphenylphosphinite**, with the chemical formula  $C_{16}H_{19}OP$ , exists as different isomers, with the n-butyl and sec-butyl forms being of particular interest in chemical synthesis. It belongs to the class of phosphinites, which are esters of phosphinous acid. The presence of a lone pair of electrons on the phosphorus atom and the steric and electronic properties influenced by the butyl and phenyl groups make it a versatile reagent and ligand.

## Discovery and Historical Context

While a singular "discovery" paper for n-**butyl diphenylphosphinite** is not readily apparent in the historical literature, its existence and use can be traced back to at least the late 1960s. A notable early mention appears in a 1968 paper by D. G. Goodwin and H. R. Hudson in the

Journal of the Chemical Society B: Physical Organic Chemistry. In this work, (+)-s-**butyl diphenylphosphinite** was utilized in studies of the stereochemistry of nucleophilic substitution reactions. This indicates that by this time, the synthesis and handling of **butyl diphenylphosphinite** isomers were established within the chemical community.

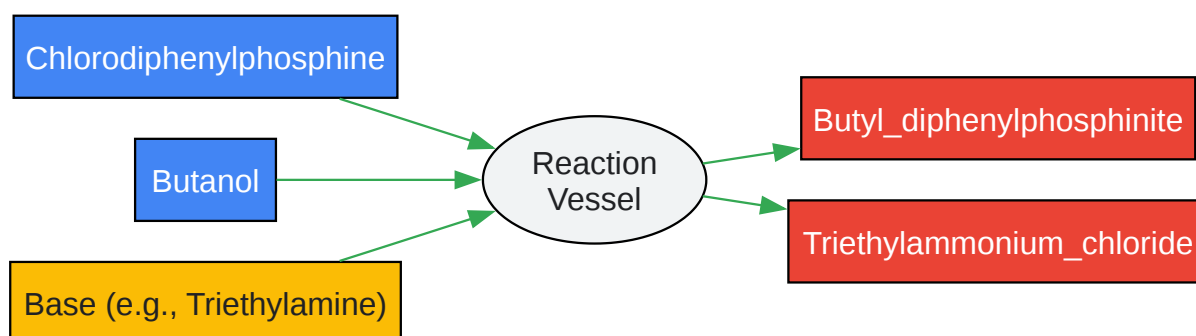
Further evidence of its availability and use is found in a 1977 patent (US4064104A), where n-**butyl diphenylphosphinite** is employed as a reactant in the synthesis of phosphine oxide flame retardants. The general synthetic route to phosphinites, through the reaction of a chlorophosphine with an alcohol, was well-established by the mid-20th century, suggesting that the synthesis of **butyl diphenylphosphinite** was a logical extension of existing methodologies.

## Synthesis of Butyl Diphenylphosphinite

The most common and straightforward method for the synthesis of **butyl diphenylphosphinite** involves the reaction of chlorodiphenylphosphine with the corresponding butanol isomer (n-butanol or sec-butanol) in the presence of a base to neutralize the hydrogen chloride byproduct.

### General Synthesis Workflow

The synthesis can be visualized as a nucleophilic substitution at the phosphorus atom.



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Caption: General workflow for the synthesis of **Butyl diphenylphosphinite**.

## Experimental Protocol for s-Butyl Diphenylphosphinite

The following protocol is adapted from the work of Goodwin and Hudson (1968) for the synthesis of (+)-s-**butyl diphenylphosphinite**. A similar procedure can be followed for the n-butyl isomer using n-butanol.

Materials:

- Chlorodiphenylphosphine
- (+)-sec-Butanol
- Pyridine (or another suitable base like triethylamine)
- Anhydrous diethyl ether (as solvent)

Procedure:

- A solution of chlorodiphenylphosphine in anhydrous diethyl ether is prepared in a flask equipped with a dropping funnel and a magnetic stirrer, under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath.
- A solution of an equimolar amount of (+)-sec-butanol and a slight excess of pyridine in anhydrous diethyl ether is added dropwise to the stirred solution of chlorodiphenylphosphine over a period of 1-2 hours.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The precipitated pyridinium chloride is removed by filtration under an inert atmosphere.
- The solvent is removed from the filtrate under reduced pressure.
- The resulting crude product can be purified by vacuum distillation to yield pure s-**butyl diphenylphosphinite**.

## Physical and Spectroscopic Data

Quantitative data for **n-butyl diphenylphosphinite** is not extensively reported in a single source. The following table summarizes available information.

Property	Value
Chemical Formula	C <sub>16</sub> H <sub>19</sub> OP
Molecular Weight	258.30 g/mol
CAS Number	13360-94-6
Appearance	Likely a colorless to pale yellow liquid
Boiling Point	Not definitively reported
Melting Point	Not applicable (liquid at STP)
<sup>31</sup> P NMR Chemical Shift	Expected in the range of +80 to +120 ppm (relative to 85% H <sub>3</sub> PO <sub>4</sub> )
<sup>1</sup> H NMR	Data not specifically available in searched literature
<sup>13</sup> C NMR	Data not specifically available in searched literature

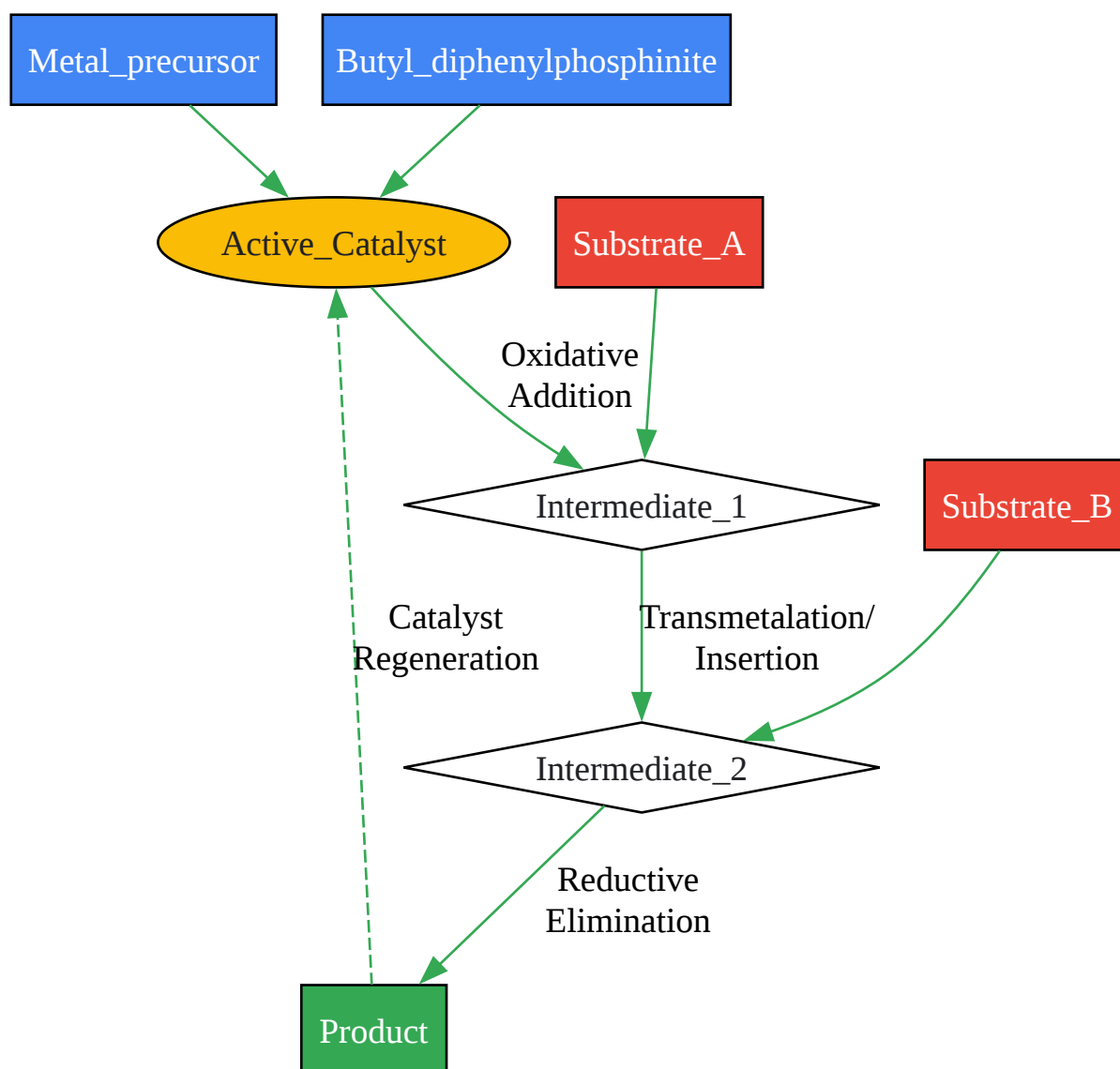
Note: Spectroscopic data for the free ligand is not readily available in the reviewed literature. The <sup>31</sup>P NMR chemical shift is an estimation based on similar phosphinite compounds.

## Signaling Pathways and Applications

**Butyl diphenylphosphinite** is primarily used as a ligand in transition metal-catalyzed reactions. The phosphorus atom can donate its lone pair of electrons to a metal center, forming a metal-phosphine complex. These complexes can then act as catalysts in various organic transformations.

## Role in Catalysis

The general role of a phosphine ligand, such as **butyl diphenylphosphinite**, in a catalytic cycle can be illustrated as follows:



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Caption: A generalized catalytic cycle involving a phosphine ligand.

The butyl and diphenyl groups on the phosphorus atom influence the steric and electronic properties of the catalyst, which in turn affects its activity, selectivity, and stability.

## Conclusion

**Butyl diphenylphosphinite** is a valuable organophosphorus compound with a history of use in synthetic chemistry for over half a century. While its initial discovery is not marked by a single seminal publication, its synthesis and application are well-grounded in the principles of

organophosphorus chemistry. This guide provides a foundational understanding of its history, synthesis, and utility, serving as a valuable resource for professionals in research and development. Further investigation into chemical databases may provide more detailed spectroscopic and physical data for specific isomers.

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